

A Comprehensive Guide to Handling Bromodichloromethane in the Laboratory

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Compound of Interest

Compound Name: **Bromodichloromethane**

Cat. No.: **B127517**

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Bromodichloromethane** (CAS No. 75-27-4). Adherence to these procedures is critical for ensuring personal safety, minimizing exposure, and maintaining regulatory compliance. **Bromodichloromethane** is a colorless, nonflammable liquid that should be handled with care due to its potential health hazards.^{[1][2][3]} It is classified as a Group 2B carcinogen by the IARC, meaning it is possibly carcinogenic to humans, and is also considered a suspect carcinogen by the National Toxicology Program (NTP).^[4]

Key Hazards

- Health Hazards: Harmful if swallowed.^[4] Causes skin, eye, and respiratory tract irritation.^[1] ^[5]^[6] May cause damage to the liver and kidneys.^[1]^[2]^[6] Animal studies suggest it may be a carcinogen.^[4]
- Physical Hazards: The vapor is heavier than air and can accumulate in low-lying areas.^[1]

Personal Protective Equipment (PPE) and Engineering Controls

All work with **Bromodichloromethane** must be conducted in a designated area, equipped with proper engineering controls and with mandatory use of appropriate PPE to minimize exposure.

Control/PPE Category	Item	Specifications and Recommendations	Rationale
Engineering Control	Chemical Fume Hood	All handling, including weighing and transferring, must be performed inside a certified chemical fume hood.	To prevent inhalation of vapors, which are a primary exposure route. ^[4]
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles meeting ANSI Z.87.1 standards are required. A face shield should be worn over goggles when there is a risk of splashing. ^[4]	To protect against serious eye irritation from splashes or vapors.
Hand Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves (e.g., Butyl rubber, Viton®) to prevent skin exposure. ^{[4][7]} Always inspect gloves before use and change them immediately if contaminated.	To prevent direct skin contact, which can cause irritation. ^[7]
Body Protection	Laboratory Coat	A flame-resistant or 100% cotton lab coat should be worn and fully buttoned. Wear appropriate protective clothing to prevent skin exposure. ^[4]	Provides a barrier against accidental splashes and skin contact.
Respiratory Protection	Respirator (if necessary)	Use a NIOSH/MSHA approved respirator if engineering controls	To protect against inhalation of harmful vapors when fume

are insufficient, if exposure limits are exceeded, or if irritation is experienced.[4] Follow OSHA respirator regulations (29 CFR 1910.134). hood use is not feasible or during a large spill.

Chemical and Physical Properties

The following table summarizes key quantitative data for **Bromodichloromethane**.

Property	Value
Molecular Formula	CHBrCl ₂ [4]
Molecular Weight	163.83 g/mol [4]
Appearance	Clear, colorless liquid[4][5]
Odor	Chloroform-like[4]
Boiling Point	87-90 °C (189-194 °F)[3][4]
Melting Point	-55 to -57 °C (-67 to -71 °F)[3][4]
Specific Gravity/Density	1.980 g/cm ³ [3][4]
Vapor Pressure	50 mm Hg @ 20 °C (68 °F)[4]
Solubility in Water	4.5 - 4.7 g/L (4700 mg/l)[3][4]
Flash Point	Nonflammable[1][5]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for safely managing **Bromodichloromethane** in the laboratory. The following workflow outlines the key steps from preparation to disposal.

Preparation and Pre-Handling

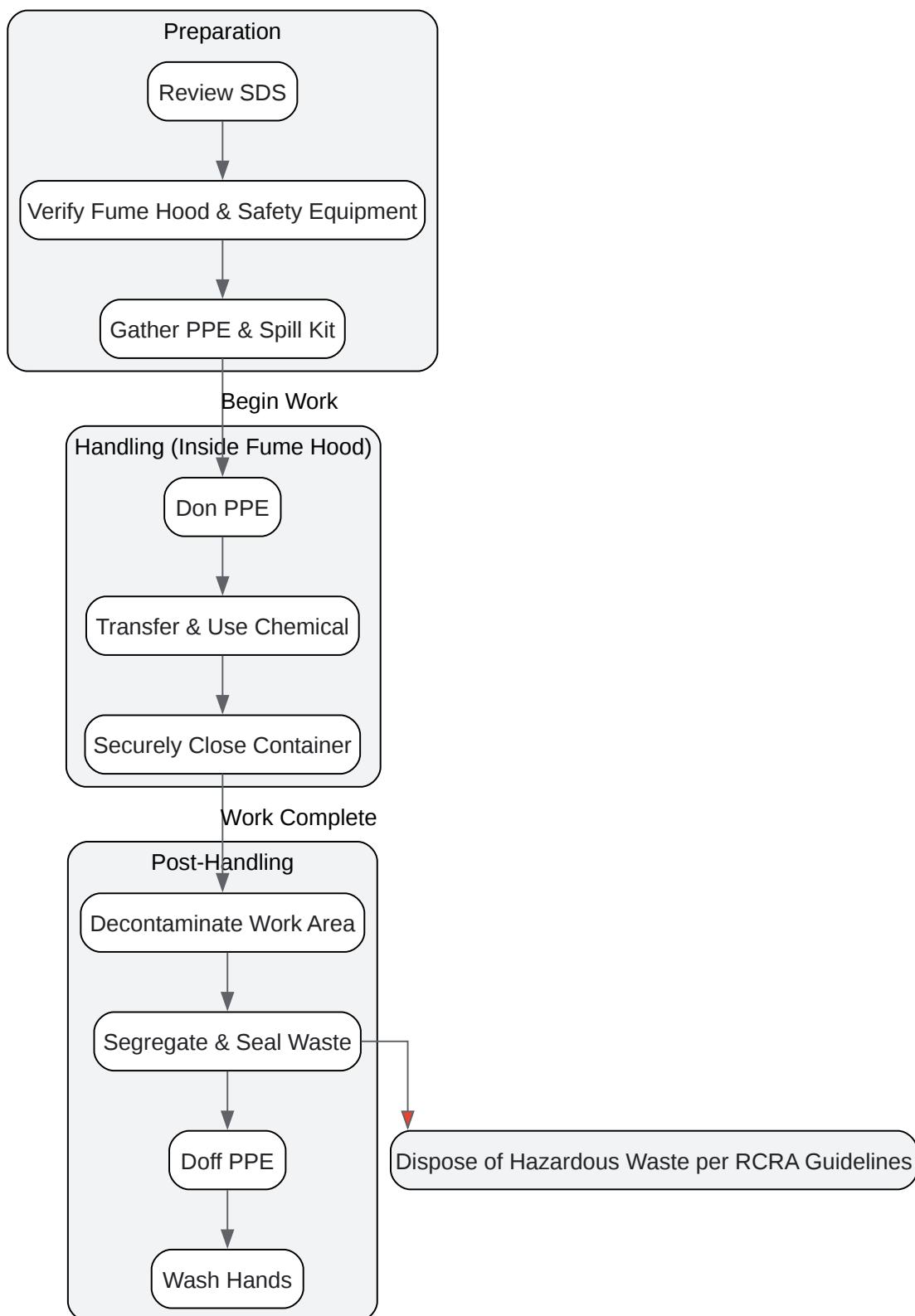
- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **Bromodichloromethane**.[\[4\]](#)
- Designate Work Area: All work must be conducted within a properly functioning chemical fume hood.[\[4\]](#)
- Assemble Materials: Gather all necessary equipment, including PPE, spill containment materials (inert absorbent like vermiculite or sand), and labeled waste containers.[\[4\]](#)
- Verify Emergency Equipment: Ensure an eyewash station and safety shower are accessible and operational.[\[4\]](#)

Handling Procedures

- Don PPE: Put on all required PPE as detailed in the table above.
- Transfer and Use: Conduct all manipulations of the chemical within the fume hood. Avoid contact with eyes, skin, and clothing.[\[4\]](#) Wash hands thoroughly after handling.[\[4\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[\[4\]](#) Keep away from incompatible materials such as strong bases, strong oxidizing agents, and magnesium.[\[4\]](#)[\[6\]](#)

Post-Handling and Decontamination

- Wipe Down: Decontaminate the work surface within the fume hood.
- Doff PPE: Remove PPE carefully to avoid contaminating yourself. Dispose of single-use items (e.g., gloves) in the designated hazardous waste container.
- Wash Hands: Wash hands thoroughly with soap and water after removing PPE.

[Click to download full resolution via product page](#)Diagram: Safe handling workflow for **Bromodichloromethane**.

Disposal Plan

Bromodichloromethane is categorized as a hazardous waste constituent and must be disposed of in accordance with the Resource Conservation and Recovery Act (RCRA) regulations.[8][9][10]

- Waste Segregation:
 - Liquid Waste: Collect all solutions containing **Bromodichloromethane** in a dedicated, sealed, and clearly labeled hazardous waste container for halogenated organic waste.
 - Solid Waste: Contaminated items such as gloves, absorbent materials, and empty containers must be collected in a separate, sealed, and labeled hazardous waste container.
- Disposal Method: Do not dispose of down the drain.[11] Acceptable disposal methods include incineration at a licensed facility, utilizing techniques such as liquid injection, rotary kiln, or fluidized bed.[8][9][10]

Emergency Procedures

Spill Response

- Evacuate: Immediately evacuate the area if the spill is large or outside of a fume hood.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills within a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[4]
- Collect: Using non-sparking tools, place the absorbed material into a suitable, labeled container for hazardous waste disposal.[12]
- Clean: Wash the spill area thoroughly with soap and water.[4]

First Aid Measures

Immediate medical attention is required for all routes of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[4]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting. Get medical aid immediately.[4][6]

Hierarchy of Controls for Exposure Management

To ensure maximum safety, a hierarchical approach to hazard control should be implemented. This prioritizes engineering and administrative controls over reliance on PPE alone.



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Diagram: Hierarchy of controls for managing chemical exposure.

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References

- 1. Bromodichloromethane | CHBrCl₂ | CID 6359 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. davidborowski.com [davidborowski.com]
- 3. Bromodichloromethane - Wikipedia [en.wikipedia.org]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. DICHLOROBROMOMETHANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 8. Document Display (PUR) | NSCEP | US EPA [nepis.epa.gov]
- 9. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Bromodichloromethane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. atsdr.cdc.gov [atsdr.cdc.gov]
- 11. etenders.gov.za [etenders.gov.za]
- 12. benchchem.com [benchchem.com]
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